

Application Note: Quantification of Glutaric Acid in Human Plasma and Serum

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glutaric Acid

Cat. No.: B031238

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Glutaric acid is a dicarboxylic acid that serves as a crucial intermediate in the metabolism of amino acids such as lysine, hydroxylysine, and tryptophan.^[1] Elevated levels of **glutaric acid** in biological fluids, including plasma and serum, are a key biomarker for **Glutaric Aciduria Type I (GA1)**, a rare inherited metabolic disorder caused by a deficiency of the enzyme glutaryl-CoA dehydrogenase. Accurate and reliable quantification of **glutaric acid** is essential for the diagnosis, monitoring, and treatment of GA1, as well as for research into amino acid and fatty acid metabolism.^[1] This application note provides detailed protocols for the quantification of **glutaric acid** in plasma and serum using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS), the two most common and robust analytical techniques for this purpose.

Data Presentation: Quantitative Method Parameters

The following tables summarize the quantitative performance data for various methods of **glutaric acid** analysis in plasma and serum.

Table 1: LC-MS/MS Method Performance

Parameter	Plasma/Serum	Quantitative Range	LOQ	Precision (%CV)	Accuracy/Recovery (%)	Reference
Method 1	Plasma	20 - 400 ng/mL	20 ng/mL	Not Specified	Not Specified	[2]
Method 2	Serum	2 - 100 µM	~0.50 µM	Intra-day: <10.4%, Inter-day: <5.7%	Within 15% of nominal	
Method 3 (for 3-HGA)	Plasma	1.54 - 384 ng/mL	1.56 ng/mL	Intra- & Inter-assay: 2-18%	66 - 115%	

Table 2: GC-MS Method Performance

Parameter	Plasma/Serum	Linearity Range	Correlation Coefficient (r)	Precision (%CV)	Recovery (%)	Reference
Method 1 (QMF)	Serum	0.19 - 3.8 µM	0.9998	1.2 - 3.7%	96%	
Method 2 (QIT)	Serum	0.19 - 3.8 µM	0.9993	6.2 - 8.6%	103%	
Method 3	Serum	Not Specified	0.9958–0.9996	0.32–13.76%	82.97–114.96%	

Experimental Protocols

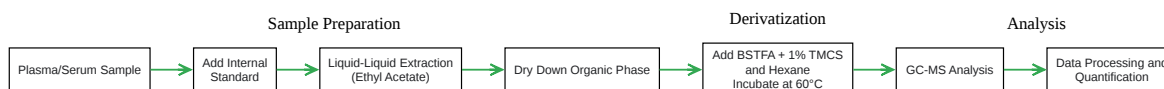
Protocol 1: LC-MS/MS Quantification of Glutaric Acid

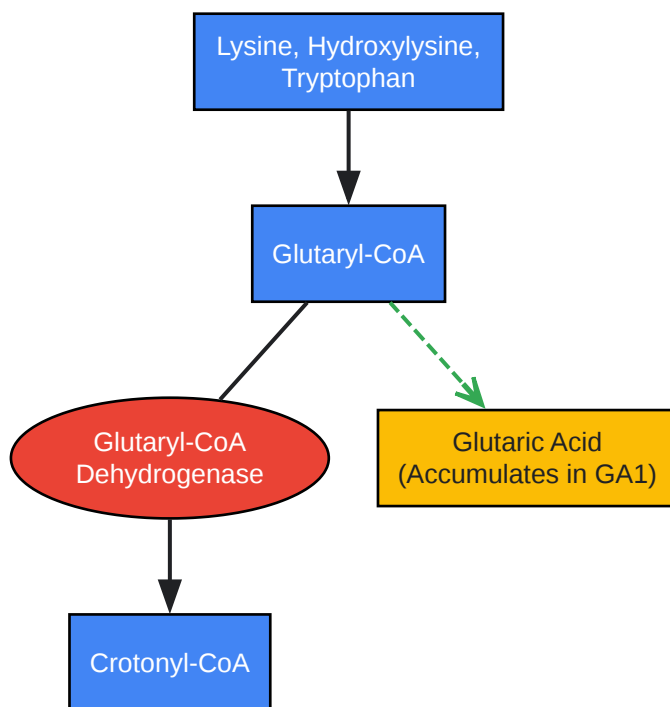
This protocol is based on a derivatization method to enhance signal intensity and chromatographic separation.

1. Materials and Reagents:

- Plasma or Serum Samples
- **Glutaric Acid** Standard
- Stable Isotope-Labeled **Glutaric Acid** (Internal Standard, IS)
- Acetonitrile (ACN)
- 3 M HCl in n-Butanol
- Methanol
- Water with 0.1% Formic Acid
- Acetonitrile with 0.1% Formic Acid
- Microcentrifuge tubes
- Nitrogen evaporator
- LC-MS/MS system with ESI source

2. Sample Preparation Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glutaric Acid Analysis Service - Creative Proteomics [metabolomics.creative-proteomics.com]
- 2. Multiplexed LC-MS/MS analysis of methylsuccinic acid, ethylmalonic acid, and glutaric acid in plasma and urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Quantification of Glutaric Acid in Human Plasma and Serum]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031238#glutaric-acid-quantification-in-plasma-or-serum]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com